

Application Note and Protocols for the Performance Evaluation of HFC-245cb

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Compound of Interest

Compound Name: 1,1,1,2,2-Pentafluoropropane

Cat. No.: B162932

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Introduction

Hydrofluorocarbon (HFC) 245cb (**1,1,1,2,2-pentafluoropropane**) is a chemical compound that has been considered for various industrial applications, including as a refrigerant and a foam blowing agent. It is an isomer of HFC-245ca and HFC-245fa.^[1] Notably, HFC-245cb has a high Global Warming Potential (GWP) of 4510.^[1] This application note provides detailed experimental protocols for evaluating the performance of HFC-245cb in its potential applications, with a focus on its thermophysical properties and performance as a refrigerant and a blowing agent.

Disclaimer: The protocols described herein are intended for use by qualified researchers and scientists in a controlled laboratory setting. All experiments involving pressurized systems and chemical handling must be conducted with appropriate safety measures in place.

Safety Precautions

Before conducting any experiments, a thorough review of the Material Safety Data Sheet (MSDS) for HFC-245cb is mandatory.

- **Inhalation:** Vapors are heavier than air and can cause suffocation by displacing oxygen.^[2] High concentrations may cause cardiac arrhythmia and central nervous system effects.^[2] Work should be performed in a well-ventilated area or under a fume hood.

- **Skin and Eye Contact:** Direct contact with liquid HFC-245cb can cause frostbite.^[2] Appropriate personal protective equipment (PPE), including safety goggles, cryogenic gloves, and a lab coat, must be worn.
- **Flammability:** While many HFCs are non-flammable, the flammability of HFC-245cb should be confirmed from its specific MSDS.
- **High Pressure:** Experiments involving refrigeration cycles will operate under pressure. All equipment must be pressure-rated for the expected operating conditions.

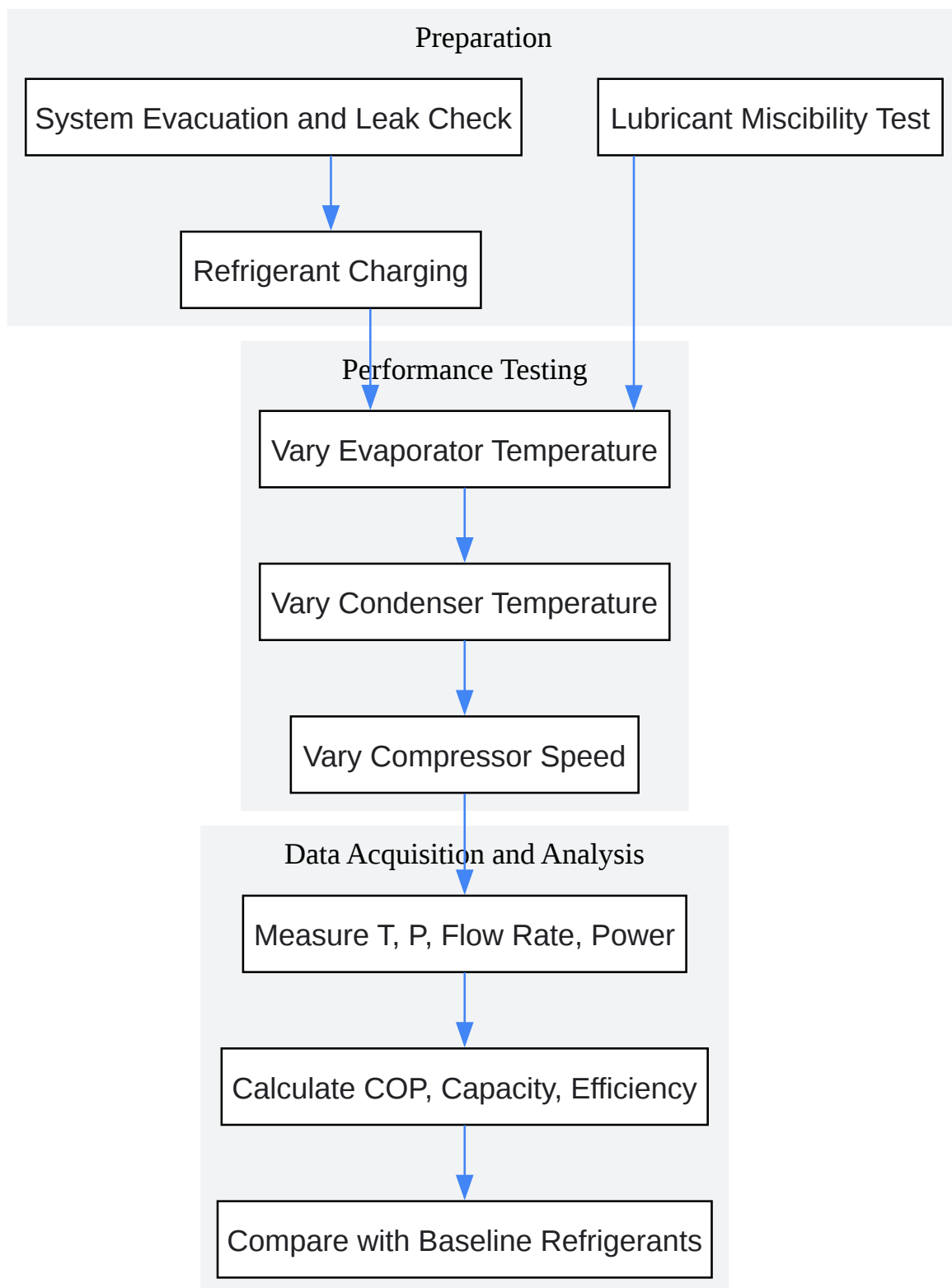
Experimental Design: Performance Evaluation

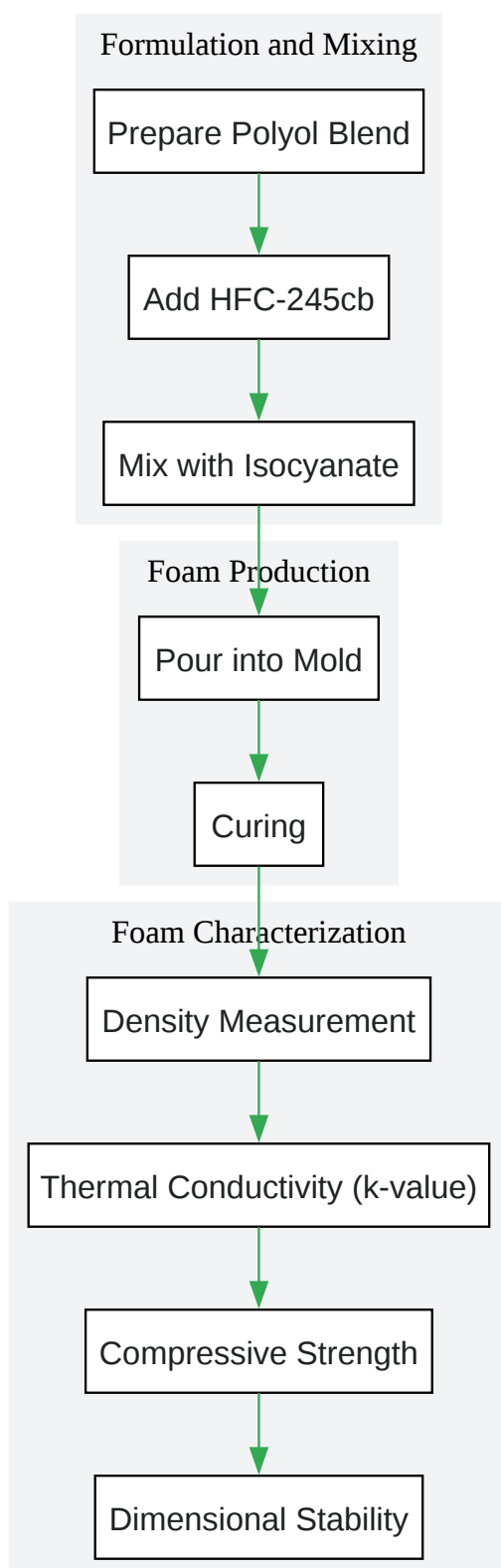
The performance of HFC-245cb can be evaluated in two primary applications: as a refrigerant and as a foam blowing agent.

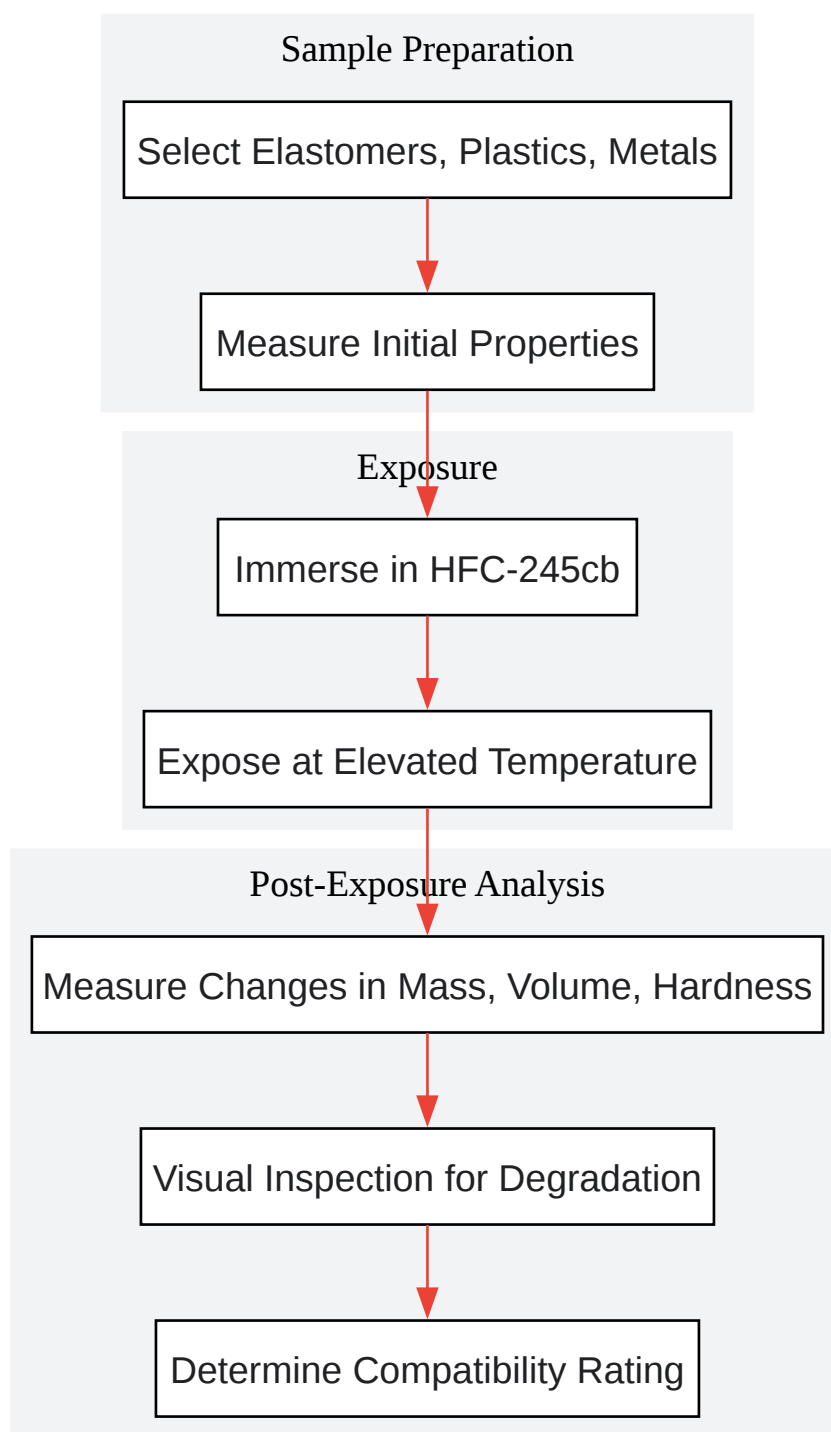
Evaluation as a Refrigerant

The objective of these experiments is to determine the thermodynamic performance of HFC-245cb in a vapor-compression refrigeration cycle. Key performance indicators include the coefficient of performance (COP), refrigerating capacity, and compressor discharge temperature.

3.1.1 Experimental Workflow







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References

- 1. ozone.unep.org [ozone.unep.org]
- 2. hkw1615e5-pic43.websiteonline.cn [hkw1615e5-pic43.websiteonline.cn]
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